

2,6-dipyridin-2-ylpyridine-4-carbaldehyde CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2,6-dipyridin-2-ylpyridine-4-carbaldehyde

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An In-depth Technical Guide on **2,6-dipyridin-2-ylpyridine-4-carbaldehyde**

Introduction

2,6-dipyridin-2-ylpyridine-4-carbaldehyde, also known as [2,2':6',2''-terpyridine]-4'-carbaldehyde, is a functionalized terpyridine derivative of significant interest in coordination chemistry, materials science, and drug development.[1] Its terpyridine core acts as a robust tridentate ligand, forming stable complexes with a wide array of transition metals.[2] The aldehyde group at the 4'-position of the central pyridine ring serves as a versatile synthetic handle, allowing for a variety of post-synthetic modifications to fine-tune the electronic and steric properties of the resulting metal complexes.[2] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key experimental protocols for researchers and professionals in the field.

Compound Identification and Properties

The fundamental properties of **2,6-dipyridin-2-ylpyridine-4-carbaldehyde** are summarized in the tables below.

Table 1: Compound Identification

| Identifier | Value |
|-------------------|---|
| CAS Number | 108295-45-0[1][2][3] |
| IUPAC Name | 2,6-dipyridin-2-ylpyridine-4-carbaldehyde[1] |
| Synonym | [2,2':6',2''-terpyridine]-4'-carbaldehyde[1] |
| Molecular Formula | C ₁₆ H ₁₁ N ₃ O[1] |
| Molecular Weight | 261.28 g/mol [1][2] |
| Canonical SMILES | <chem>C1=CC=NC(=C1)C2=CC(=CC(=N2)C3=CC=CC(=N3)C=O</chem> [1][2] |
| InChI Key | MEMKUPMTILFZQJ-UHFFFAOYSA-N[1][2] |

Table 2: Physical and Chemical Properties

| Property | Value |
|-------------------|---|
| Appearance | Crystalline solid[1] |
| Solubility | Soluble in organic solvents like ethanol and acetonitrile; insoluble in water.[1] |
| Thermal Stability | Decomposes at temperatures above 200°C.[2] |
| pH Sensitivity | The aldehyde group is susceptible to nucleophilic attack in basic conditions (pH > 9), which can lead to the formation of hydrates or hemiacetals.[2] |
| Storage | Should be stored under an inert atmosphere (N ₂ or Ar) at 2–8°C to prevent degradation of the aldehyde via air oxidation.[2] |

Table 3: Spectroscopic Data

| Technique | Observation |
|----------------------------|--|
| ¹ H NMR | Pyridyl protons typically resonate in the δ 8.5–9.0 ppm range, while the aldehyde proton appears around δ 10 ppm.[2] |
| ¹³ C NMR | Provides detailed information on the carbon skeleton of the molecule.[2] |
| Mass Spectrometry (ESI-MS) | Confirms the molecular weight with a molecular ion peak at m/z 261.28 (M^+).[2] |
| X-ray Crystallography | Can be used to determine the precise three-dimensional structure, with the C=O bond length being approximately 1.21 Å.[2] |

Experimental Protocols

Synthesis via Kröhnke Condensation

The most established method for synthesizing **2,6-dipyridin-2-ylpyridine-4-carbaldehyde** is the Kröhnke condensation.[1][2] This multi-step process involves the formation of a terpyridine core.

Methodology:

- **Enamine Formation:** 2-Acetylpyridine reacts with a suitable ammonium source, such as ammonium acetate, to form an enamine intermediate.[2]
- **Michael Addition:** The enamine then undergoes a Michael addition to an α,β -unsaturated ketone. This ketone is formed in situ from the condensation of another molecule of 2-acetylpyridine and pyridine-4-carbaldehyde.[2]
- **Cyclization and Aromatization:** The resulting 1,5-dicarbonyl intermediate undergoes intramolecular cyclization. The final stable terpyridine ring is formed through subsequent dehydration and aromatization, which may be facilitated by air oxidation or a chemical oxidant like manganese dioxide (MnO_2).[2]

Caption: Kröhnke condensation workflow for synthesis.

Chemical Reactions of the Aldehyde Group

The aldehyde functionality allows for several key transformations, enabling the development of a wide range of derivatives.

1. Oxidation to Carboxylic Acid

- Objective: To convert the aldehyde group to a carboxylic acid, forming [2,2':6',2''-terpyridine]-4'-carboxylic acid.[2]
- Protocol: The aldehyde can be oxidized using common oxidizing agents such as potassium permanganate (KMnO₄) or chromium trioxide (CrO₃).[1] The choice of oxidant and reaction conditions is crucial to ensure the chemoselective conversion of the aldehyde without affecting the pyridine rings.[2]

2. Reduction to Primary Alcohol

- Objective: To reduce the aldehyde group to a primary alcohol, yielding (2,6-dipyridin-2-ylpyridin-4-yl)methanol.[2]
- Protocol: The reduction is typically achieved using reducing agents like sodium borohydride (NaBH₄) or lithium aluminum hydride (LiAlH₄).[1] The choice of reducing agent is important, especially if other reducible functional groups are present in the molecule.[2]

3. Condensation Reactions

- Objective: To form larger, more complex structures by reacting the aldehyde with various nucleophiles.
- Protocol: The aldehyde can react with primary amines to form Schiff bases (imines), with hydroxylamine to form oximes, and with other nucleophiles to create a diverse range of derivatives.[2] These reactions are fundamental for building supramolecular assemblies.[2]

Caption: Key reaction pathways from the aldehyde.

Coordination Chemistry

The terpyridine core is a powerful tridentate ligand that forms stable complexes with many transition metals.[2]

- Objective: To study the metal-binding properties of the ligand.
- Protocol (UV-Vis Titration): A solution of **2,6-dipyridin-2-ylpyridine-4-carbaldehyde** in a suitable solvent (e.g., acetonitrile) is titrated with a solution of a metal salt, such as iron(III) nitrate ($\text{Fe}(\text{NO}_3)_3$). The formation of the metal complex is monitored by observing changes in the UV-Vis absorption spectrum, such as a redshift in the absorption maximum, which confirms metal binding.[2]

Caption: Formation of a metal-terpyridine complex.

Applications in Drug Development and Research

The unique structural and chemical properties of **2,6-dipyridin-2-ylpyridine-4-carbaldehyde** and its derivatives make them valuable in several research areas:

- Coordination Chemistry: Extensively used to create metal complexes with transition metals like iron, ruthenium, and platinum for various applications.[1]
- Catalysis: Serves as a ligand in catalytic systems, including in asymmetric synthesis where high enantioselectivity is desired.[1]
- Biological Research: Derivatives are being explored for their potential as anticancer agents due to their ability to interact with biological targets.[1] The pyridine scaffold is a common motif in many FDA-approved drugs, highlighting its importance in medicinal chemistry.[4][5]
- Polymer Chemistry: Used as an initiator in atom transfer radical polymerization (ATRP) to synthesize well-defined polymers.[1]

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- To cite this document: BenchChem. [2,6-dipyridin-2-ylpyridine-4-carbaldehyde CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012096#2-6-dipyridin-2-ylpyridine-4-carbaldehyde-cas-number-and-iupac-name]

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